

handling and safety precautions for 1,2-benzenedisulfonyl dichloride.

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Compound of Interest

Compound Name: 1,2-Benzenedisulfonyl dichloride

Cat. No.: B1266731

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This guide provides essential safety and handling information for researchers, scientists, and drug development professionals working with **1,2-benzenedisulfonyl dichloride**.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **1,2-benzenedisulfonyl dichloride**?

A1: **1,2-Benzenedisulfonyl dichloride** is a corrosive substance that can cause severe skin burns and eye damage.^{[1][2][3]} It is also harmful if swallowed.^[1] The compound reacts violently with water and is moisture-sensitive.^{[2][3][4]} This reaction can liberate toxic gas.^{[2][4]}

Q2: What personal protective equipment (PPE) is mandatory when handling this chemical?

A2: When handling **1,2-benzenedisulfonyl dichloride**, it is crucial to wear appropriate personal protective equipment. This includes chemical-resistant gloves, protective clothing to prevent skin exposure, and eye and face protection, such as chemical goggles or a face shield.^{[1][2][4][5]} All handling of this substance should be conducted in a chemical fume hood to avoid inhalation of its vapors.^{[2][6]}

Q3: How should I properly store **1,2-benzenedisulfonyl dichloride**?

A3: Store **1,2-benzenedisulfonyl dichloride** in a tightly closed container in a dry, cool, and well-ventilated area.^{[2][4]} It is critical to protect it from moisture and water, with which it reacts violently.^{[2][3][4]} Some sources recommend storing it under an inert atmosphere, such as nitrogen.^{[4][6]}

Q4: What should I do in case of accidental skin or eye contact?

A4: In case of skin contact, immediately remove all contaminated clothing and rinse the affected skin with plenty of water or a shower.^{[1][2]} For eye contact, rinse cautiously with water for several minutes, removing contact lenses if present and easy to do so.^{[1][2]} In both instances, it is imperative to seek immediate medical attention.^{[1][2]}

Q5: How should I handle a spill of **1,2-benzenedisulfonyl dichloride**?

A5: In the event of a spill, evacuate the area and ensure adequate ventilation.^[1] Do not allow the substance to enter drains.^{[1][2]} For containment, cover drains and collect the spill with a liquid-absorbent material.^[1] Do not use water to clean up a spill due to its violent reactivity.^[2]^[4] Shovel the absorbed material into a suitable container for disposal.^[4]

Troubleshooting Guide

Issue	Possible Cause	Solution
Fuming or bubbling upon opening the container	Exposure to moisture in the air.	Immediately close the container and move it to a dry, inert atmosphere if possible. Handle with extreme caution in a chemical fume hood.
Poor reactivity in an experiment	Degradation of the reagent due to moisture exposure.	Use a fresh, unopened container of 1,2-benzenedisulfonyl dichloride. Ensure all glassware and solvents are rigorously dried before use.
Unexpected side products in a reaction	Reaction with water or other nucleophilic impurities.	Purify solvents and other reagents to remove water and other nucleophiles. Store 1,2-benzenedisulfonyl dichloride under an inert atmosphere.
Solidification of the reagent in a cold room	The melting point is near room temperature.	Gently warm the container to room temperature before use. Ensure the container is tightly sealed to prevent moisture ingress during temperature changes.

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C ₆ H ₄ Cl ₂ O ₄ S ₂	[7]
Molecular Weight	275.13 g/mol	[7]
Appearance	White Solid	
Melting Point	55 - 59 °F / 13 - 15 °C	[1]
Boiling Point	484 - 486 °F / 251 - 252 °C	[1]
Density	1.384 g/mL at 25 °C	[1][8]

Experimental Protocols

General Protocol for the Synthesis of a Sulfonamide

This protocol describes a general procedure for the reaction of **1,2-benzenedisulfonyl dichloride** with a primary or secondary amine to form a sulfonamide. All work must be conducted in a certified chemical fume hood.

Materials:

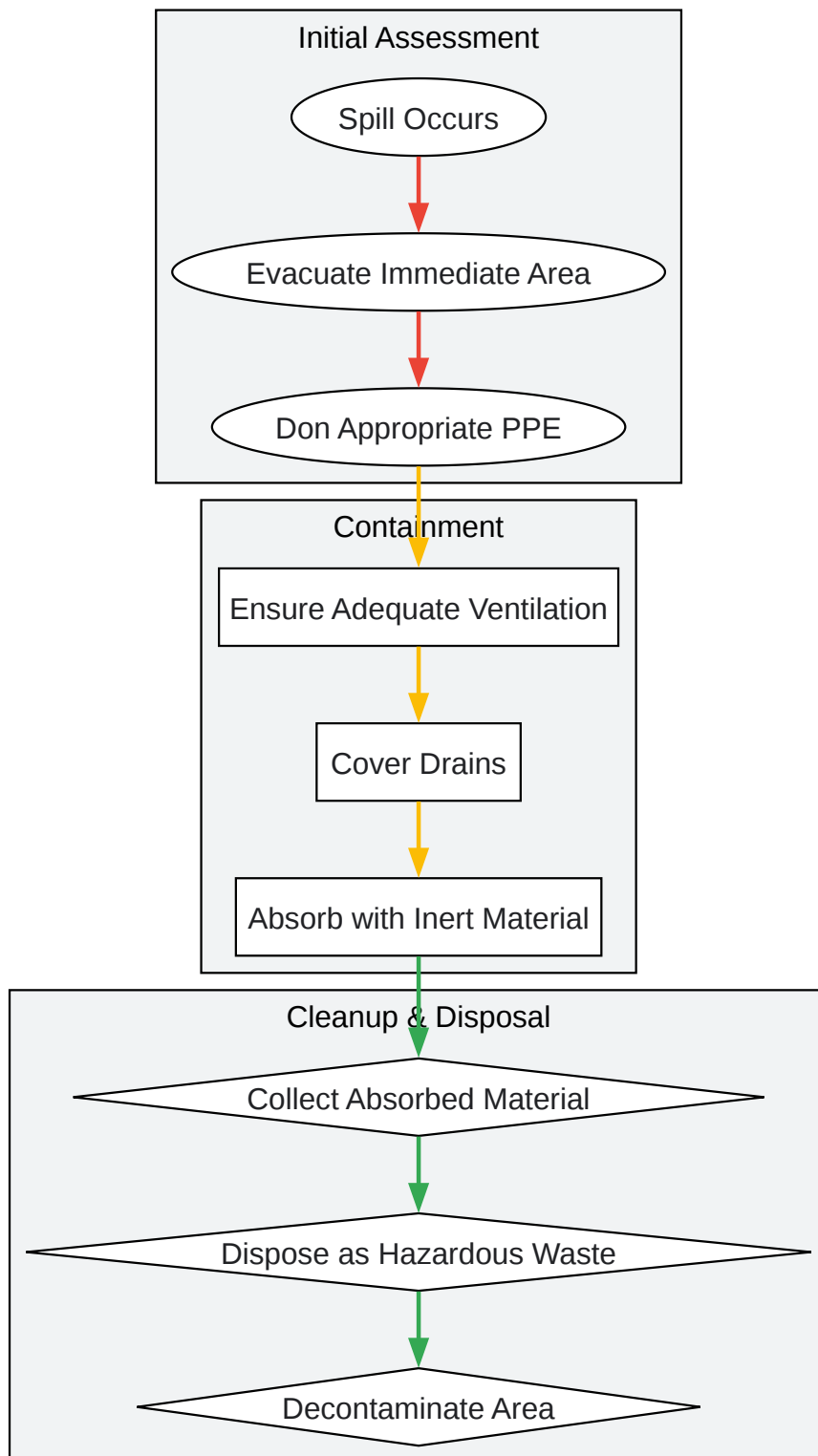
- **1,2-benzenedisulfonyl dichloride**
- Primary or secondary amine
- Anhydrous aprotic solvent (e.g., dichloromethane, tetrahydrofuran)
- Tertiary amine base (e.g., triethylamine, pyridine)
- Stir plate and stir bar
- Round-bottom flask and other appropriate glassware, all oven- or flame-dried
- Inert gas supply (e.g., nitrogen or argon)

Procedure:

- **Preparation:** Set up the reaction apparatus under an inert atmosphere. Ensure all glassware is dry.
- **Dissolution:** In the round-bottom flask, dissolve the amine and the tertiary amine base in the anhydrous solvent.
- **Addition:** Slowly add a solution of **1,2-benzenedisulfonyl dichloride** in the anhydrous solvent to the stirred amine solution. The addition should be dropwise, and the temperature may need to be controlled with an ice bath, as the reaction can be exothermic.
- **Reaction:** Allow the reaction to stir at room temperature. Monitor the reaction progress using an appropriate technique (e.g., TLC, LC-MS).
- **Work-up:** Once the reaction is complete, quench the reaction by slowly adding water or a saturated aqueous solution of ammonium chloride.
- **Extraction:** Transfer the mixture to a separatory funnel and extract the product with an appropriate organic solvent.
- **Washing:** Wash the organic layer with brine.
- **Drying and Concentration:** Dry the organic layer over an anhydrous drying agent (e.g., sodium sulfate, magnesium sulfate), filter, and concentrate the solvent using a rotary evaporator.
- **Purification:** Purify the crude product by a suitable method, such as column chromatography or recrystallization.

Visual Workflow

Workflow for Handling a 1,2-Benzenedisulfonyl Dichloride Spill



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Caption: A logical workflow for the safe handling of a **1,2-benzenedisulfonyl dichloride** spill.

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References

- 1. sigmaaldrich.com [sigmaaldrich.com]
- 2. WERCS Studio - Application Error [assets.thermofisher.com]
- 3. Benzene-1,3-disulfonyl chloride - High purity | EN [georganics.sk]
- 4. fishersci.es [fishersci.es]
- 5. lobachemie.com [lobachemie.com]
- 6. fishersci.com [fishersci.com]
- 7. scbt.com [scbt.com]
- 8. Benzenesulfonyl chloride - Wikipedia [en.wikipedia.org]
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